

What are the chemical and physical properties of 2,5-Furandimethanol?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Furandimethanol

Cat. No.: B016202

[Get Quote](#)

2,5-Furandimethanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,5-Furandimethanol (FDM), a bio-derived platform chemical, is attracting significant attention across the pharmaceutical, polymer, and materials science sectors.[1][2][3] This technical guide provides an in-depth overview of the chemical and physical properties of **2,5-Furandimethanol**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines experimental methodologies for its synthesis and purification, and presents a visualization of its primary synthesis pathway.

Chemical and Physical Properties

2,5-Furandimethanol (CAS No. 1883-75-6) is a white or off-white crystalline solid.[2][4] It is a furan derivative characterized by two hydroxymethyl groups attached at the 2 and 5 positions of the furan ring.[5] This structure, particularly the presence of the hydroxyl groups and the furan ring, imparts high reactivity and structural versatility, making it a valuable intermediate in the synthesis of a wide range of chemical entities, including drug molecules.[6]

Quantitative Data Summary

The key physical and chemical properties of **2,5-Furandimethanol** are summarized in the table below for easy reference and comparison.

| Property | Value | Source(s) |
|-------------------|--|---------------|
| Molecular Formula | C ₆ H ₈ O ₃ | [5][7][8][9] |
| Molecular Weight | 128.13 g/mol | [5][7][8][10] |
| Appearance | White to off-white or sandy brown powder/solid | [1][2][4] |
| Melting Point | 74-77 °C | [1][2][7] |
| Boiling Point | 275.00 to 276.00 °C @ 760.00 mm Hg (estimated) | [8][9] |
| Density | ~1.3 g/cm ³ | [9][11] |
| Flash Point | 120.3 °C (249.0 °F) TCC (estimated) | [8][9] |
| Solubility | Soluble in water, ethanol, acetone, pyridine, tetrahydrofuran. Insoluble in ethane, toluene, and dichloroethane. | [4] |
| Vapor Pressure | 0.002000 mmHg @ 25.00 °C (estimated) | [8] |
| LogP (o/w) | -1.326 (estimated) | [8] |

Chemical Reactivity

The chemical behavior of **2,5-Furandimethanol** is dominated by its two primary functional groups: the hydroxyl groups and the furan ring.

- **Hydroxyl Groups:** The two hydroxyl groups can undergo a variety of common alcohol reactions, such as esterification, etherification, and condensation.[6] This reactivity allows for

the straightforward incorporation of the furan moiety into larger molecules, such as polyesters and polyurethanes.[2][7]

- **Furan Ring:** The furan ring is an aromatic heterocycle that can participate in electrophilic substitution and nucleophilic addition reactions under specific conditions.[6] The double bonds within the furan ring can also undergo hydrogenation, leading to the formation of 2,5-bis(hydroxymethyl)tetrahydrofuran.[12]

Experimental Protocols

The following sections detail generalized methodologies for the synthesis and purification of **2,5-Furandimethanol**, based on commonly cited laboratory and industrial practices.

Synthesis via Hydrogenation of 5-Hydroxymethylfurfural (HMF)

The most prevalent method for the synthesis of **2,5-Furandimethanol** is the selective hydrogenation of 5-Hydroxymethylfurfural (HMF), a key bio-based platform chemical derived from carbohydrates.[11][12]

Objective: To selectively reduce the aldehyde group of HMF to a hydroxyl group, yielding FDM.

Materials:

- 5-Hydroxymethylfurfural (HMF)
- Solvent (e.g., ethanol, methanol, water, or solvent-free conditions)[12][13]
- Hydrogen gas (H₂) or a hydrogen donor (e.g., formic acid)[14][15]
- Catalyst (e.g., Pt/C, Ru/C, Co-NC, Cu-based catalysts)[12][13][14]
- High-pressure batch reactor

Procedure:

- The HMF substrate is dissolved or suspended in the chosen solvent within a high-pressure reactor.

- The selected catalyst is added to the mixture. The choice of catalyst is crucial for achieving high selectivity towards FDM.
- The reactor is sealed and purged with an inert gas before being pressurized with hydrogen to the desired pressure (e.g., 5 to 50 bar).[\[12\]](#)[\[13\]](#)
- The reaction mixture is heated to the target temperature (e.g., 70-140 °C) and agitated for a specified duration (e.g., 1-16 hours).[\[12\]](#)[\[14\]](#)
- Upon completion, the reactor is cooled, and the pressure is carefully released.
- The catalyst is removed from the reaction mixture by filtration.
- The solvent is removed under reduced pressure to yield the crude **2,5-Furandimethanol** product.

Purification by Adsorption Chromatography

A common method for purifying technical grade **2,5-Furandimethanol** involves adsorption chromatography.[\[2\]](#)[\[4\]](#)

Objective: To remove impurities from crude **2,5-Furandimethanol**.

Materials:

- Crude **2,5-Furandimethanol**
- Deionized water
- Adsorbent resin (e.g., medium polar adsorption resin)[\[2\]](#)
- Chromatography column

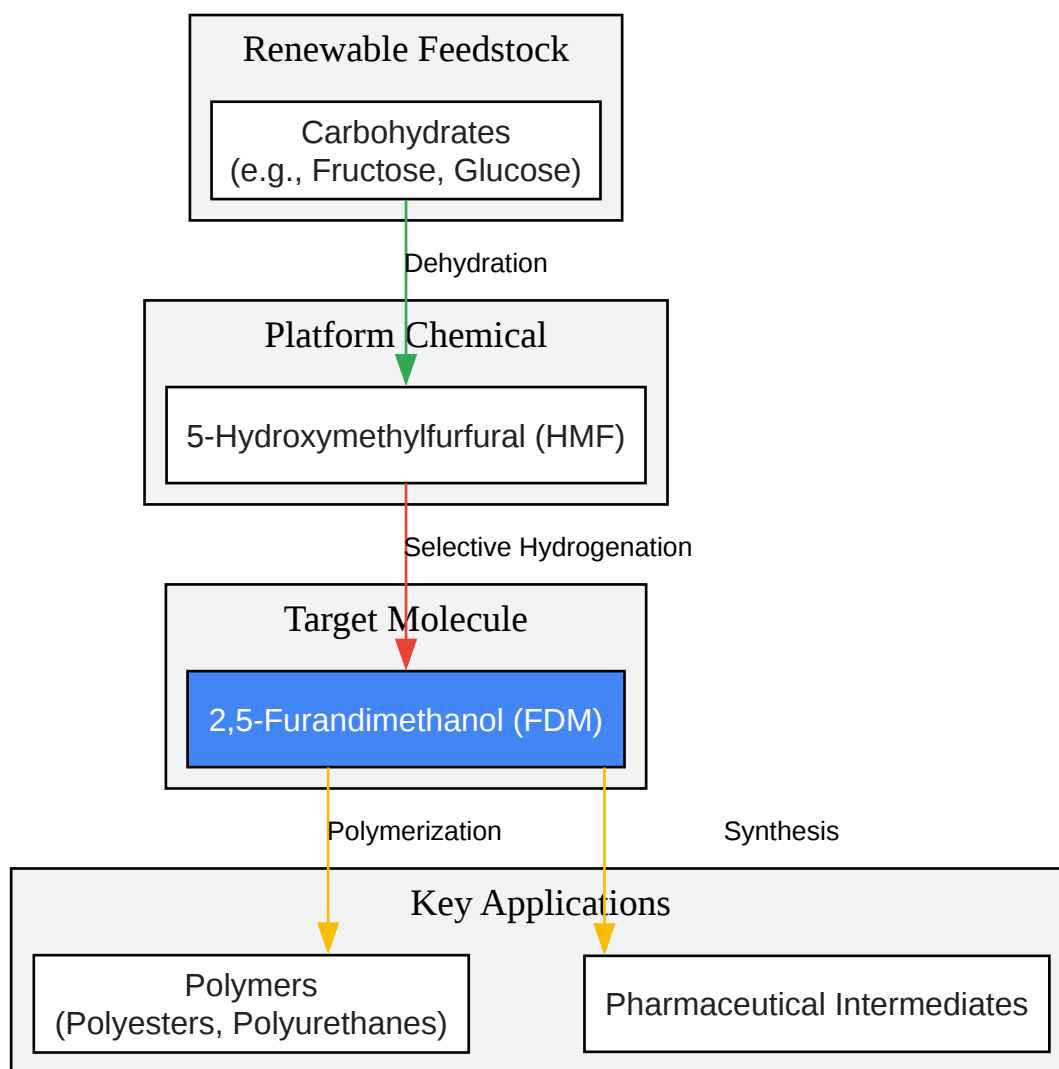
Procedure:

- The crude **2,5-Furandimethanol** is dissolved in deionized water, typically at an elevated temperature (e.g., 90°C), to create a solution.[\[2\]](#)[\[4\]](#)

- This solution is then passed through a chromatography column packed with a suitable adsorbent resin.[\[2\]](#)[\[4\]](#)
- The adsorption process is carried out at a controlled temperature and flow rate to ensure efficient separation of the target compound from impurities.[\[2\]](#)
- The purified **2,5-Furandimethanol** solution is collected.
- The final product is obtained after the removal of water, typically through dehydration or evaporation.[\[2\]](#)[\[4\]](#)

Visualizations

The following diagram illustrates a key logical relationship in the production and utility of **2,5-Furandimethanol**.



[Click to download full resolution via product page](#)

Caption: Synthesis and application pathway of **2,5-Furandimethanol**.

Safety and Handling

2,5-Furandimethanol is harmful if swallowed, in contact with skin, or if inhaled.[10][16] It can cause skin and serious eye irritation.[16]

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[10]

- Use only in a well-ventilated area or in a chemical fume hood.[9]
- Avoid the formation of dust and aerosols.[10]
- Wash hands thoroughly after handling.[10]

Conditions for Safe Storage:

- Keep the container tightly sealed in a cool, dry, and well-ventilated place.[10]
- Store away from heat, sparks, and open flames.[9]
- Recommended storage temperature is between 2-8°C.[9]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety goggles with side shields.[17]
- Skin Protection: Wear protective gloves and impervious clothing.[10][17]
- Respiratory Protection: If exposure limits are exceeded, use a suitable respirator.[17]

In case of accidental release, avoid dust formation and eliminate all ignition sources.[17]
Collect the spillage and dispose of it in accordance with local, state, and federal regulations.
[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. What is 2,5-Furandimethanol used for?_Chemicalbook [chemicalbook.com]
- 3. nbino.com [nbino.com]

- 4. 2,5-Furandimethanol | 1883-75-6 [chemicalbook.com]
- 5. 2,5-Furandimethanol | C₆H₈O₃ | CID 74663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sugar-energy.com [sugar-energy.com]
- 7. 2,5-Furandimethanol (FDM/BHMF) Company, CAS 1883-75-6 | GS Biomats [gsbiomats.com]
- 8. 2,5-furan dimethanol, 1883-75-6 [thegoodscentcompany.com]
- 9. 2,5-Furandimethanol | CAS#:1883-75-6 | Chemsrce [chemsrc.com]
- 10. 2,5-Furandimethanol|1883-75-6|MSDS [dcchemicals.com]
- 11. researchgate.net [researchgate.net]
- 12. Recent advances in catalytic synthesis of 2,5-furandimethanol from 5-hydroxymethylfurfural and carbohydrates - PMC [pmc.ncbi.nlm.nih.gov]
- 13. 2,5-Furandimethanol synthesis - chemicalbook [chemicalbook.com]
- 14. CN110698440A - A kind of method for preparing 2,5-furandimethanol from solvent-free 5-hydroxymethylfurfural - Google Patents [patents.google.com]
- 15. Highly selective one-pot production of 2,5-furandimethanol from saccharides - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 16. cdn.caymanchem.com [cdn.caymanchem.com]
- 17. echemi.com [echemi.com]
- To cite this document: BenchChem. [What are the chemical and physical properties of 2,5-Furandimethanol?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016202#what-are-the-chemical-and-physical-properties-of-2-5-furandimethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com